

# A Technical Guide to the Thermodynamic Properties of Molten Potassium Sodium Carbonate

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This technical guide provides a comprehensive overview of the core thermodynamic properties of molten **potassium sodium carbonate** mixtures. Molten alkali carbonates, particularly eutectic compositions of potassium and sodium carbonate, are of significant interest in various high-temperature applications, including thermal energy storage, molten carbonate fuel cells, and as specialized reaction media.<sup>[1][2]</sup> Accurate thermodynamic data is crucial for the design, modeling, and optimization of processes involving these materials.

## Thermodynamic Properties

The following sections summarize key thermodynamic data for molten **potassium sodium carbonate** systems. The properties are presented as a function of temperature where applicable.

## Density

The density of molten salts is a fundamental property required for engineering design, particularly for calculating volumetric storage capacity and fluid dynamics.<sup>[3]</sup> Density typically exhibits a linear decrease with increasing temperature. Molecular dynamics simulations and experimental measurements have been employed to determine the density of various  $\text{Na}_2\text{CO}_3$ - $\text{K}_2\text{CO}_3$  compositions.<sup>[4][5]</sup> For the  $\text{Na}_2\text{CO}_3$ - $\text{K}_2\text{CO}_3$  eutectic, simulation results have shown a

density decrease from 1.776 g/cm<sup>3</sup> at 873 K to 1.690 g/cm<sup>3</sup> at 1073 K, showing good agreement with experimental data.[6][7]

Table 1: Density of Molten Sodium-Potassium Carbonate Mixtures

Composition (mol%)	Temperature (K)	Density (g/cm <sup>3</sup> )	Reference
Na <sub>2</sub> CO <sub>3</sub> -K <sub>2</sub> CO <sub>3</sub> Eutectic	873	1.776	[6][7]
Na <sub>2</sub> CO <sub>3</sub> -K <sub>2</sub> CO <sub>3</sub> Eutectic	1073	1.690	[6][7]
Pure Na <sub>2</sub> CO <sub>3</sub>	1140	1.97	[8]

| Pure K<sub>2</sub>CO<sub>3</sub> | 1190 | 1.90 | [8] |

## Viscosity

Viscosity is a critical transport property that influences fluid handling, pumping requirements, and heat transfer characteristics.[9] The viscosity of molten alkali carbonates is relatively low, on the order of a few millipascal-seconds (mPa·s), and decreases with increasing temperature, typically following an Arrhenian relationship.[10] For instance, the viscosity of pure molten Na<sub>2</sub>CO<sub>3</sub>, K<sub>2</sub>CO<sub>3</sub>, and Li<sub>2</sub>CO<sub>3</sub> is in the range of 3-20 mPa·s between 750-1000 °C.[10]

Table 2: Viscosity of Molten Sodium-Potassium Carbonate Systems

Composition	Temperature (K)	Viscosity (mPa·s)	Reference
Na <sub>2</sub> CO <sub>3</sub> -NaCl-KCl Eutectic	873	3.117	[6]
Na <sub>2</sub> CO <sub>3</sub> -NaCl-KCl Eutectic	1073	1.755	[6]
Ternary Li-Na-K Carbonate	> Eutectic Temp.	~40	[11]

| Ternary Li-Na-K Carbonate | 1073 (800 °C) | 4.3 | [11] |

## Surface Tension

Surface tension data is important for understanding wetting behavior, capillary effects in porous media (like fuel cell electrodes), and interfacial phenomena.[12] The maximum bubble pressure method is a widely used technique for measuring the surface tension of molten salts.[13][14]

Table 3: Surface Tension of Molten Alkali Carbonate Systems

Composition (mol%)	Temperature (K)	Surface Tension (mN/m)	Reference
Li <sub>2</sub> CO <sub>3</sub> -K <sub>2</sub> CO <sub>3</sub> (62:38)	Not Specified	205	[15]

| Li<sub>2</sub>CO<sub>3</sub>-Na<sub>2</sub>CO<sub>3</sub> / Li<sub>2</sub>CO<sub>3</sub>-K<sub>2</sub>CO<sub>3</sub> | Not Specified | Varies with composition | [12] |

## Heat Capacity

Specific heat capacity is a crucial parameter for thermal energy storage applications, as it dictates the amount of heat a given mass of salt can store.[16] Differential Scanning Calorimetry (DSC) is a common method for measuring the heat capacity of molten salts. For the ternary eutectic (LiNaK)<sub>2</sub>CO<sub>3</sub>, a constant value for heat capacity has been suggested at 1.61 J·g<sup>-1</sup>·K<sup>-1</sup>.[17]

Table 4: Heat Capacity of Molten Alkali Carbonate Mixtures

Composition	Temperature (K)	Specific Heat Capacity (J·g <sup>-1</sup> ·K <sup>-1</sup> )	Reference
Na <sub>2</sub> CO <sub>3</sub> -NaCl-KCl Eutectic	Liquid Phase	1.268	[18]
Li <sub>2</sub> CO <sub>3</sub> -K <sub>2</sub> CO <sub>3</sub> Eutectic (62:38)	Not Specified	1.61	[12]

| Ternary (LiNaK)<sub>2</sub>CO<sub>3</sub> Eutectic | 723 - 873 | 1.61 (constant) | [17] |

## Enthalpy of Fusion

The enthalpy of fusion, or latent heat, is the energy absorbed or released during the solid-liquid phase transition. This property is particularly important for phase change material (PCM) applications in thermal energy storage.

Table 5: Enthalpy of Fusion for Carbonate Eutectic Systems

Composition	Enthalpy of Fusion (J/g)	Reference
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|  $\text{Na}_2\text{CO}_3$ –NaCl–KCl Eutectic | 392.00 |[\[6\]](#)[\[18\]](#) |

## Thermal Conductivity

Thermal conductivity measures a material's ability to conduct heat and is a key parameter in designing efficient heat exchangers.[\[19\]](#) There is limited data available for the thermal conductivity of molten carbonate mixtures, and values can be influenced by the material's phase.[\[19\]](#)

Table 6: Thermal Conductivity of Alkali Carbonate Systems

Composition	Temperature (°C)	Thermal Conductivity ( $\text{W}\cdot\text{m}^{-1}\cdot\text{K}^{-1}$ )	Reference
Ternary Li-Na-K Carbonate	Not specified	0.612	<a href="#">[20]</a>
$\text{Li}_2\text{CO}_3$ (solid)	25	~3	<a href="#">[19]</a>

|  $\text{Na}_2\text{CO}_3$  (solid) | 25 | ~1.7 |[\[19\]](#) |

## Experimental Protocols

Accurate measurement of thermodynamic properties at high temperatures is challenging due to the corrosive nature of molten salts. Several specialized techniques have been developed and refined for this purpose.

## Density Measurement

- Archimedean Method: This is a widely used technique for measuring molten salt density.[3] [21] It operates on the principle of buoyancy, where a bob of known volume is submerged in the molten salt.[21] The apparent weight of the bob is measured, and the density of the liquid is calculated from the buoyant force. Corrections for surface tension effects on the suspension wire are often necessary for high accuracy.[21]
- Pycnometric Method: This method involves filling a container of a precisely known volume (a pycnometer) with the molten salt at a specific temperature.[3] The mass of the salt is then determined, allowing for the calculation of density. This technique can be adapted for high temperatures using specialized, robust equipment.[3]
- X-ray Imaging: A more recent technique involves using X-ray transmission to image the molten salt within a furnace.[22] By calibrating the image and processing it, the precise volume of the liquid salt can be determined. Combined with a measurement of the sample's mass, the density can be calculated with high accuracy.[22]

## Viscosity Measurement

- Rotational Viscometry: This common method uses a rotational rheometer, where a spindle is immersed in the molten salt and rotated at a known speed.[23][24] The torque required to rotate the spindle is measured, which is directly related to the viscosity of the fluid. This technique is suitable for a wide range of viscosities and temperatures.[24]
- Oscillating Pendulum/Cup Method: This technique involves either an oscillating sphere or an oscillating cup (cylinder) immersed in the molten salt.[9] The damping of the oscillations caused by the viscous drag of the fluid is measured. From this damping, the viscosity can be calculated using established equations.[9]
- Falling Ball Viscometer: In this method, a sphere is dropped into the molten salt, and its terminal velocity is measured.[25] The viscosity is then calculated using Stokes' law, taking into account the densities of the sphere and the molten salt.[25]

## Surface Tension Measurement

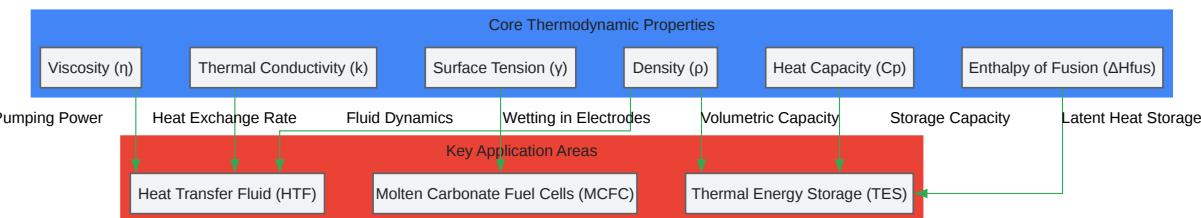
- Maximum Bubble Pressure Method: This is one of the most reliable and widely used techniques for molten salts.[13][26] An inert gas is slowly bubbled through a capillary immersed in the melt. The maximum pressure required to form a bubble is measured, which is related to the surface tension of the liquid.[14][27]
- Sessile Drop Method: In this technique, a drop of the molten salt is placed on a flat, non-wetting substrate.[26][28] The shape of the drop is captured photographically, and the surface tension is calculated by analyzing the drop's dimensions.[28]

## Heat Capacity and Enthalpy of Fusion Measurement

- Differential Scanning Calorimetry (DSC): DSC is a powerful thermal analysis technique used to measure heat flow into or out of a sample as a function of temperature or time.[29] To measure the heat capacity, a sample is heated at a constant rate, and the heat flow is compared to that of a known standard. For the enthalpy of fusion, the DSC measures the total heat absorbed during the melting phase transition. Proper encapsulation of the corrosive salt sample is critical for successful DSC measurements at high temperatures.

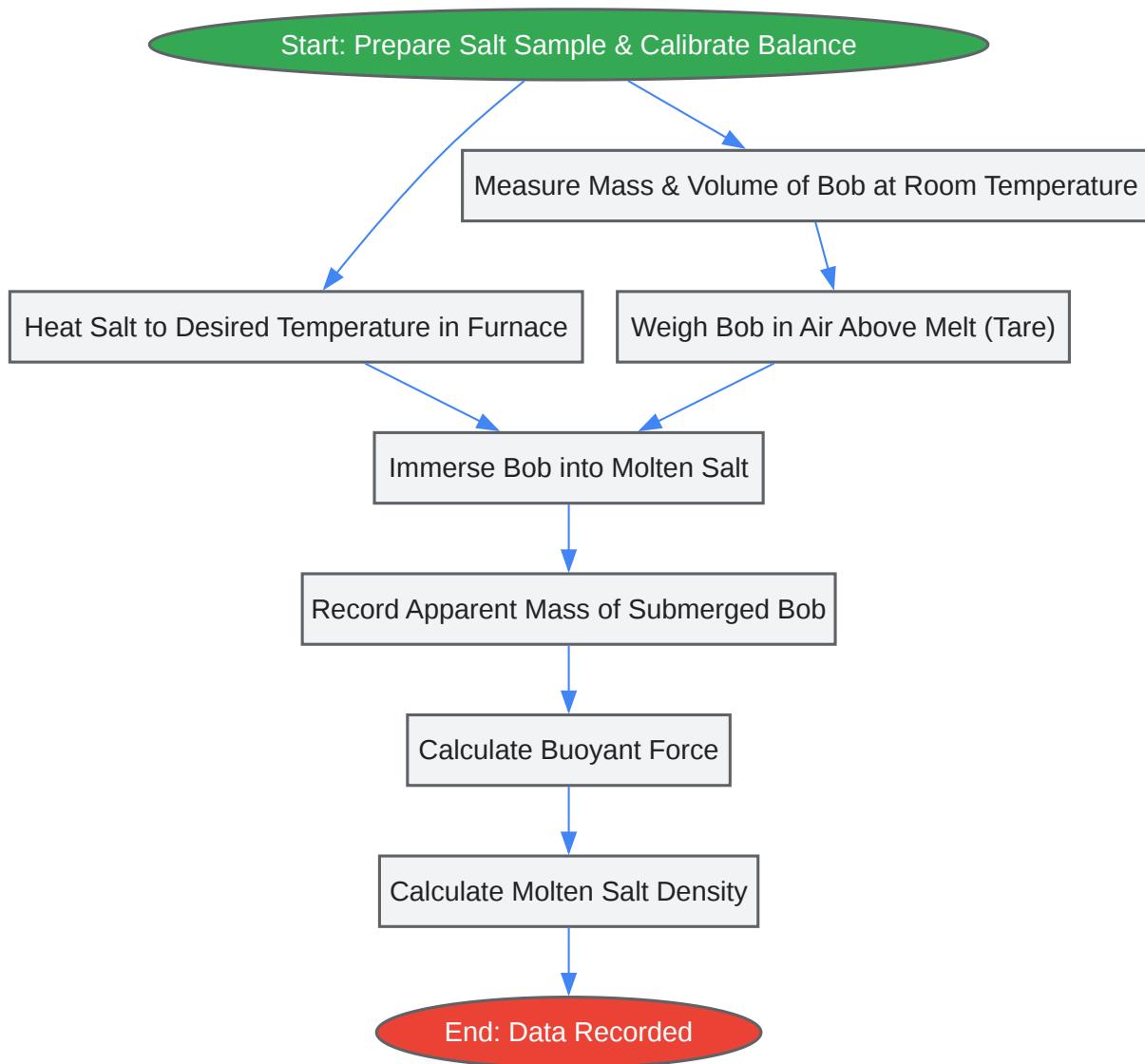
## Visualizations

The following diagrams illustrate key concepts and workflows related to the study of molten potassium sodium carbonate.



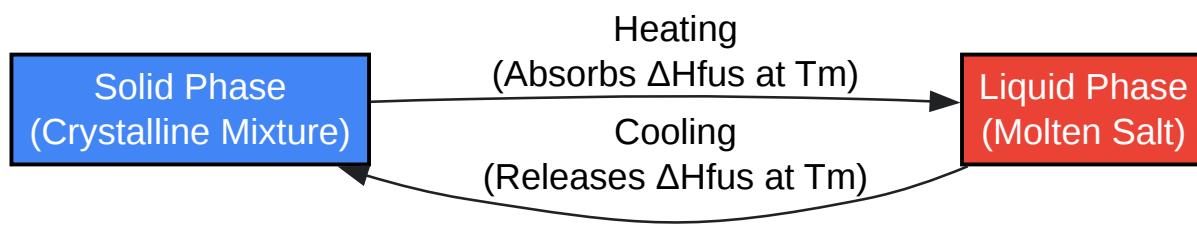
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Caption: Relationship between core thermodynamic properties and their relevance in key applications.



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Caption: Experimental workflow for density measurement using the Archimedean method.

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Caption: Simplified phase transition diagram for a eutectic carbonate mixture.

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